

Application Notes: Comprehensive Protocols for Determining SN-38 ADC Internalization

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Compound of Interest

Compound Name: SN-38-CO-Dmeda tfa

Cat. No.: B12381921

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Audience: Researchers, scientists, and drug development professionals.

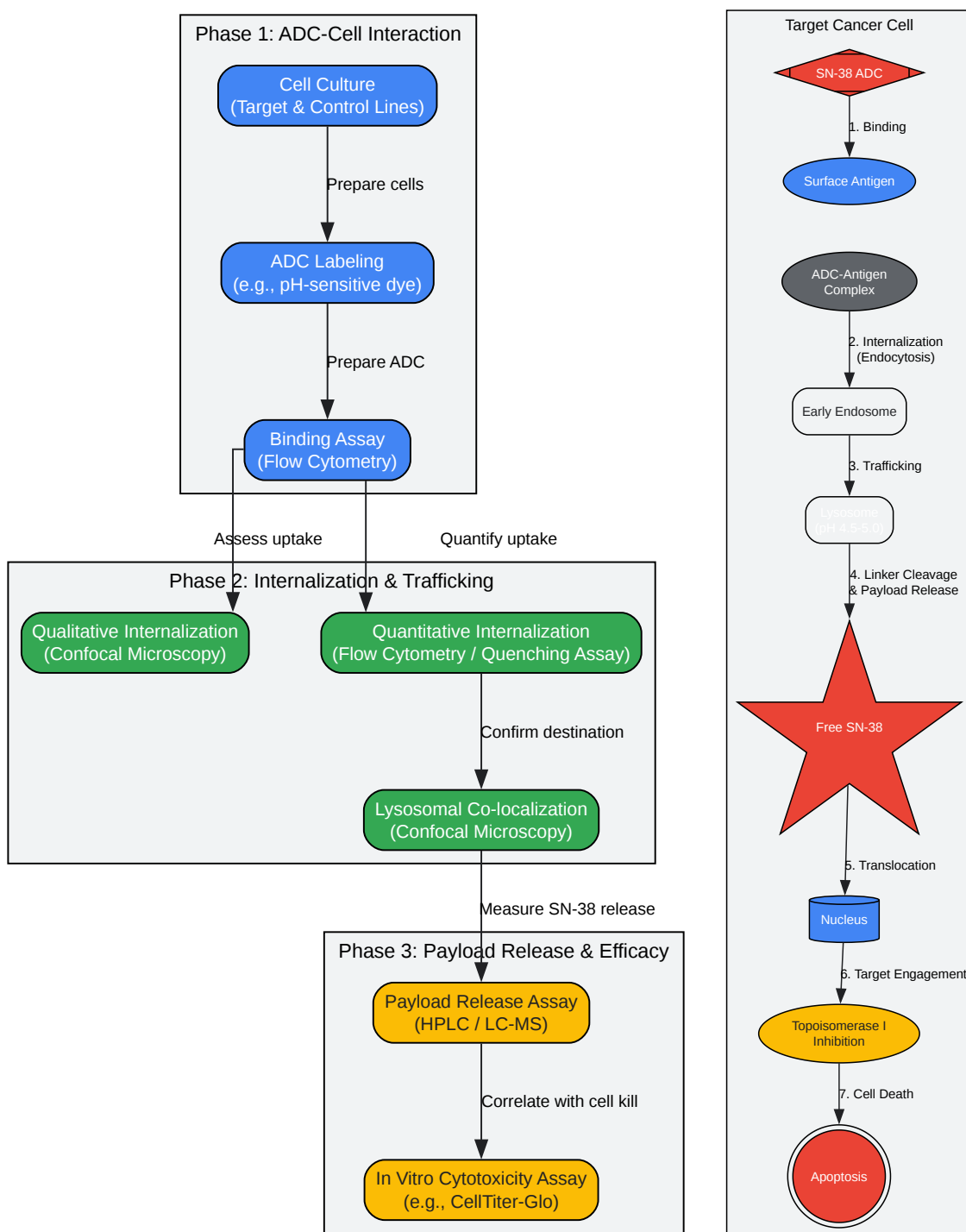
Introduction: Antibody-drug conjugates (ADCs) are a transformative class of cancer therapeutics that combine the specificity of a monoclonal antibody with the potent cell-killing activity of a cytotoxic payload. SN-38, the active metabolite of irinotecan, is a highly potent topoisomerase I inhibitor.[1][2][3] When used as an ADC payload, its efficacy is critically dependent on the successful internalization of the ADC into the target cancer cell and the subsequent release of the SN-38 molecule.[4][5][6]

The process begins with the ADC binding to a specific antigen on the cancer cell surface. This is followed by receptor-mediated endocytosis, where the ADC-antigen complex is enveloped into the cell.[4][5] The ADC is then trafficked through endosomal compartments to the lysosome.[7][8][9] The acidic environment and enzymatic activity within the lysosome cleave the linker connecting SN-38 to the antibody, releasing the active drug into the cytoplasm.[9][10] The freed SN-38 can then translocate to the nucleus, inhibit topoisomerase I, and induce cell death.[1][2]

This document provides a detailed set of protocols to qualitatively and quantitatively assess each critical step of the SN-38 ADC internalization pathway, from cell surface binding to intracellular payload release.

I. Overview of Experimental Workflow

The comprehensive evaluation of an SN-38 ADC's internalization properties involves a multi-step, sequential process. Each experiment provides crucial data that, when combined, creates a complete picture of the ADC's intracellular journey and mechanism of action.



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References

- 1. Antibody-drug conjugates targeting TROP-2 and incorporating SN-38: A case study of anti-TROP-2 sacituzumab govitecan - PMC [pmc.ncbi.nlm.nih.gov]
- 2. dovepress.com [dovepress.com]
- 3. Antibody-drug conjugates targeting TROP-2 and incorporating SN-38: A case study of anti-TROP-2 sacituzumab govitecan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. dspace.mit.edu [dspace.mit.edu]
- 5. Improved Labeling Tools for Antibody–Drug Conjugate Screening & Characterization | Thermo Fisher Scientific - HK [thermofisher.com]
- 6. benchchem.com [benchchem.com]
- 7. 2024.sci-hub.cat [2024.sci-hub.cat]
- 8. Improved Lysosomal Trafficking Can Modulate the Potency of Antibody Drug Conjugates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Intracellular trafficking of new anticancer therapeutics: antibody–drug conjugates - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
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